

An In-depth Technical Guide to the Physicochemical Properties of 2-Iodobenzaldehyde

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Compound of Interest

Compound Name: **2-Iodobenzaldehyde**

Cat. No.: **B048337**

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Introduction

2-Iodobenzaldehyde is an aromatic organic compound that serves as a crucial intermediate in the synthesis of a variety of more complex molecules.^[1] Its utility in the construction of heterocyclic compounds, such as indenones and quinazolines, makes it a valuable reagent in medicinal chemistry and materials science.^[1] This technical guide provides a comprehensive overview of the physicochemical properties of **2-iodobenzaldehyde**, detailed experimental protocols for its synthesis, and a summary of its known reactivity and applications.

Physicochemical Properties

The fundamental physical and chemical characteristics of **2-iodobenzaldehyde** are summarized below. These properties are essential for its handling, storage, and application in experimental settings.

General and Physical Properties

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₇ H ₅ IO | [2][3] |
| Molecular Weight | 232.02 g/mol | [3][4] |
| Appearance | White to light beige low melting crystalline mass or powder | [2][5] |
| Melting Point | 36-39 °C | [2][4][5] |
| Boiling Point | 129 °C at 14 mmHg | [2][5] |
| Density | 1.8576 g/cm ³ (estimate) | [2] |
| Flash Point | >230 °F (>110 °C) | [2][5] |
| Refractive Index | 1.668 | [2] |
| Vapor Pressure | 0.00873 mmHg at 25°C | [2] |

Solubility

| Solvent | Solubility | Reference |
|--|---|-----------|
| Methanol | Soluble | [2][5] |
| DMSO | 100 mg/mL (431.00 mM); requires sonication | [6] |
| Water | 0.113 mg/ml | [7] |
| 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline | ≥ 2.5 mg/mL (10.77 mM); Clear solution | [6] |
| 10% DMSO, 90% (20% SBE- β-CD in Saline) | ≥ 2.5 mg/mL (10.77 mM); Clear solution | [6] |
| 10% DMSO, 90% Corn Oil | ≥ 2.5 mg/mL (10.77 mM); Clear solution | [6] |

Spectral Data

| Technique | Data | Reference |
|--|---|----------------|
| ¹ H NMR | (400MHz, CDCl ₃): δ 7.30-7.99 (m, 4H), 10.10 (s, 1H) | [8] |
| ¹³ C NMR, IR, Mass Spectrometry | Spectra available | [3][9][10][11] |

Experimental Protocols

The synthesis of **2-iodobenzaldehyde** can be achieved through the oxidation of 2-iodobenzyl alcohol. Two common and effective methods are detailed below.

Synthesis via Manganese Dioxide Oxidation

This protocol describes the oxidation of 2-iodobenzyl alcohol using manganese dioxide.

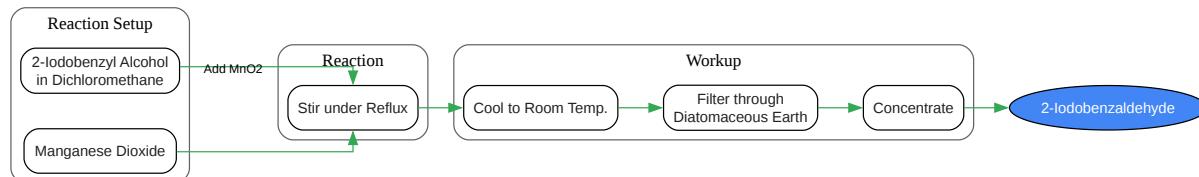
Materials:

- 2-Iodobenzyl alcohol
- Dichloromethane (CH₂Cl₂)
- Manganese dioxide (MnO₂)
- Diatomaceous earth

Procedure:

- Dissolve 2-iodobenzyl alcohol (4g, 17.09 mmol) in dichloromethane (85 ml) in a suitable flask.[8]
- Add manganese dioxide (14.86g, 170.92 mmol) to the solution.[8]
- Stir the reaction mixture under reflux.[8]
- Monitor the reaction for completion.
- Upon completion, cool the reaction mixture to room temperature.[8]

- Filter the mixture through diatomaceous earth and concentrate the filtrate to obtain **2-iodobenzaldehyde**.^[8] The expected yield is between 75-90%.^[8]



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Caption: Workflow for the synthesis of **2-Iodobenzaldehyde** via Manganese Dioxide Oxidation.

Synthesis via Swern Oxidation

This method utilizes oxalyl chloride and dimethyl sulfoxide (DMSO) for the oxidation, a procedure known as Swern oxidation.

Materials:

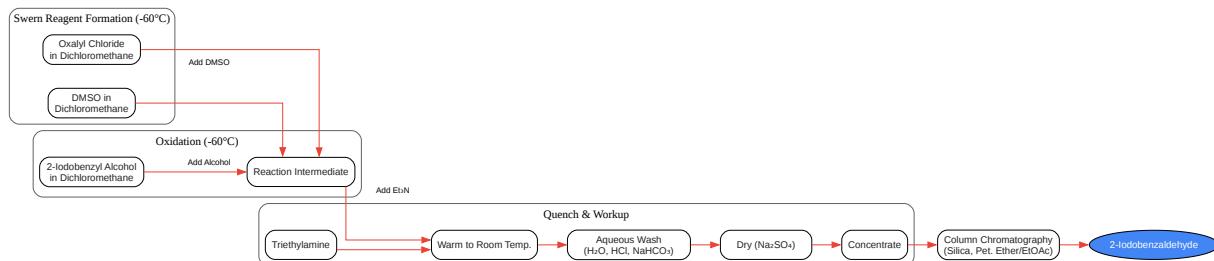
- Oxalyl chloride
- Dichloromethane (CH_2Cl_2)
- Dimethyl sulfoxide (DMSO)
- 2-Iodobenzyl alcohol
- Triethylamine (Et_3N)
- Water
- 3N HCl solution

- Saturated NaHCO_3 solution
- Na_2SO_4
- Silica gel
- Petroleum ether
- Ethyl acetate

Procedure:

- At -60°C , stir oxalyl chloride (16.3g, 128mmol, 1.2 eq) in dichloromethane (225 mL).[8]
- Slowly add a solution of dimethyl sulfoxide (21.7g, 278mmol, 2.6 eq) in dichloromethane (50 mL) to the oxalyl chloride solution.[8]
- After 10 minutes, slowly add a solution of 2-iodobenzyl alcohol (25.0g, 107mmol, 1.0 eq) in dichloromethane (50 mL).[8]
- After 15 minutes, add triethylamine (54.0g, 534mmol, 5.0 eq) and stir the mixture at -60°C for another 15 minutes.[8]
- Allow the reaction to warm to room temperature.[8]
- Add 300 mL of water and separate the phases.[8]
- Extract the aqueous phase three times with 250 mL of dichloromethane.[8]
- Wash the combined organic phases with 500 mL of 3N HCl solution and saturated NaHCO_3 solution.[8]
- Dry the organic phase with Na_2SO_4 .[8]
- Remove the solvent under vacuum.[8]
- Purify the residue by column chromatography on silica gel using a mixture of petroleum ether and ethyl acetate (3:1) as the eluent to obtain **2-iodobenzaldehyde** as a pale yellow oil.[8]

The expected yield is approximately 99%.[\[8\]](#)



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Caption: Workflow for the synthesis of **2-Iodobenzaldehyde** via Swern Oxidation.

Reactivity and Applications

2-Iodobenzaldehyde is a versatile reactant in organic synthesis. It is frequently used in the preparation of various heterocyclic compounds, including:

- 2,3-diaryl-1-indenones[\[1\]](#)
- Indolo[1,2-a]quinazolines[\[1\]](#)
- Baylis-Hillman adducts[\[1\]](#)[\[4\]](#)

It also serves as a precursor for the synthesis of other complex molecules such as 5-phenylindazolo[3,2-b]quinazolin-7(5H)-one, 4-(3-iodophenyl)-2,2:6,2-terpyridine, fluoren-9-one, and 2-formyl-3'-methoxybiphenyl.[4]

Safety and Handling

2-Iodobenzaldehyde is classified as an irritant.[2][12] It is known to cause skin and eye irritation and may cause respiratory irritation.[3][12][13]

Hazard Statements:

- H315: Causes skin irritation[3]
- H319: Causes serious eye irritation[3]
- H335: May cause respiratory irritation[3]

Precautionary Measures:

- Handling: Wash hands and any exposed skin thoroughly after handling.[13] Use only outdoors or in a well-ventilated area.[13] Avoid breathing dust, fume, gas, mist, vapors, or spray.[13]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[13] A dust mask type N95 (US) is recommended.[4]
- Storage: Store in a well-ventilated place. Keep container tightly closed.[13] Recommended storage temperature is 2-8°C.[2][4][5] The compound is light-sensitive.[2][5]

In case of accidental exposure, it is crucial to seek medical attention.[13] For skin contact, wash off immediately with soap and plenty of water.[13] For eye contact, rinse immediately with plenty of water.[2] If inhaled, remove the victim to fresh air.[13] If ingested, clean the mouth with water.[13]

Conclusion

2-Iodobenzaldehyde is a key building block in synthetic organic chemistry with well-defined physicochemical properties. Its synthesis is readily achievable through established oxidation

protocols, and its reactivity allows for the construction of a diverse range of complex organic molecules. Proper handling and adherence to safety protocols are essential when working with this compound due to its irritant nature. This guide provides the foundational technical information required for the effective and safe use of **2-iodobenzaldehyde** in a research and development setting.

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